

Technical Guide:

Bis(cyclopentadienyl)ruthenium (Ruthenocene)

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Compound of Interest

Compound Name: *Bis(cyclopentadienyl)ruthenium*

Cat. No.: *B073265*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Bis(cyclopentadienyl)ruthenium, also known as ruthenocene, is an organometallic compound with the chemical formula $(C_5H_5)_2Ru$.^[1] This metallocene has garnered significant interest within the scientific community due to its unique electrochemical properties, stability, and potential applications in catalysis, materials science, and, increasingly, in the field of medicinal chemistry as a potential therapeutic agent. This document provides a comprehensive overview of the core technical aspects of ruthenocene, including its chemical and physical properties, key experimental protocols for its synthesis and characterization, and an exploration of its emerging role in drug development.

Chemical and Physical Properties

Ruthenocene is a stable, yellow crystalline solid.^[2] It is structurally analogous to ferrocene, with a ruthenium atom "sandwiched" between two parallel cyclopentadienyl rings. This structure contributes to its remarkable stability and its rich electrochemistry. Key identifiers and properties are summarized in the table below.

Property	Value	Reference
CAS Number	1287-13-4	[1][3][4][5]
Molecular Formula	C ₁₀ H ₁₀ Ru	[1][3]
Molecular Weight	231.26 g/mol	[1][3]
EC Number	215-065-2	[4][5]
MDL Number	MFCD00001442	[1][4]
Appearance	Light yellow crystalline solid	[2]
Melting Point	199-201 °C	
Boiling Point	250 °C (sublimes)	
Solubility	Soluble in organic solvents (e.g., toluene, THF, dichloromethane), insoluble in water	

Synthesis and Characterization

The synthesis of ruthenocene is typically achieved through the reaction of ruthenium trichloride with cyclopentadienyl sodium. A generalized experimental protocol is provided below.

Experimental Protocol: Synthesis of Ruthenocene

Materials:

- Ruthenium(III) chloride hydrate (RuCl₃·xH₂O)
- Sodium cyclopentadienide (NaC₅H₅) solution in THF
- Tetrahydrofuran (THF), anhydrous
- Hydrochloric acid (HCl), concentrated
- Sodium bicarbonate (NaHCO₃), saturated solution

- Magnesium sulfate (MgSO_4), anhydrous
- Hexane
- Standard laboratory glassware and Schlenk line apparatus

Procedure:

- A solution of sodium cyclopentadienide in THF is prepared by reacting sodium metal with freshly cracked cyclopentadiene monomer in anhydrous THF under an inert atmosphere (e.g., argon or nitrogen).
- Ruthenium(III) chloride hydrate is dissolved in THF in a separate Schlenk flask.
- The sodium cyclopentadienide solution is slowly added to the ruthenium chloride solution at room temperature with vigorous stirring.
- The reaction mixture is stirred overnight at room temperature.
- The solvent is removed under reduced pressure.
- The resulting residue is treated with concentrated HCl to remove any unreacted starting materials.
- The crude product is extracted with hexane.
- The organic layer is washed with saturated sodium bicarbonate solution and then with water.
- The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is removed in vacuo to yield crude ruthenocene.
- The product can be further purified by sublimation or recrystallization from a suitable solvent like hexane.

Characterization: The identity and purity of the synthesized ruthenocene can be confirmed using various analytical techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectroscopy will show characteristic peaks for the cyclopentadienyl protons and carbons.
- Mass Spectrometry (MS): The molecular ion peak corresponding to the molecular weight of ruthenocene should be observed.
- Infrared (IR) Spectroscopy: Characteristic C-H and C-C stretching and bending vibrations of the cyclopentadienyl rings can be identified.
- Elemental Analysis: The percentage composition of carbon, hydrogen, and ruthenium should match the calculated values for $\text{C}_{10}\text{H}_{10}\text{Ru}$.

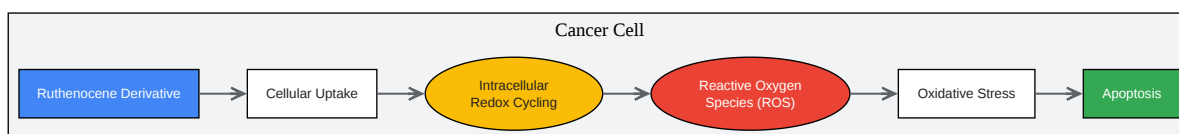
Applications in Drug Development

The unique properties of ruthenocene have made it an attractive scaffold for the design of novel therapeutic agents. Its stability in biological environments and its ability to undergo reversible redox reactions are particularly advantageous.

Anticancer Properties

A significant area of research focuses on the development of ruthenocene-based anticancer drugs. The proposed mechanism of action often involves the generation of reactive oxygen species (ROS) upon cellular uptake and subsequent redox cycling, leading to oxidative stress and apoptosis in cancer cells.

Below is a conceptual signaling pathway illustrating the proposed anticancer mechanism of a hypothetical ruthenocene-based drug.



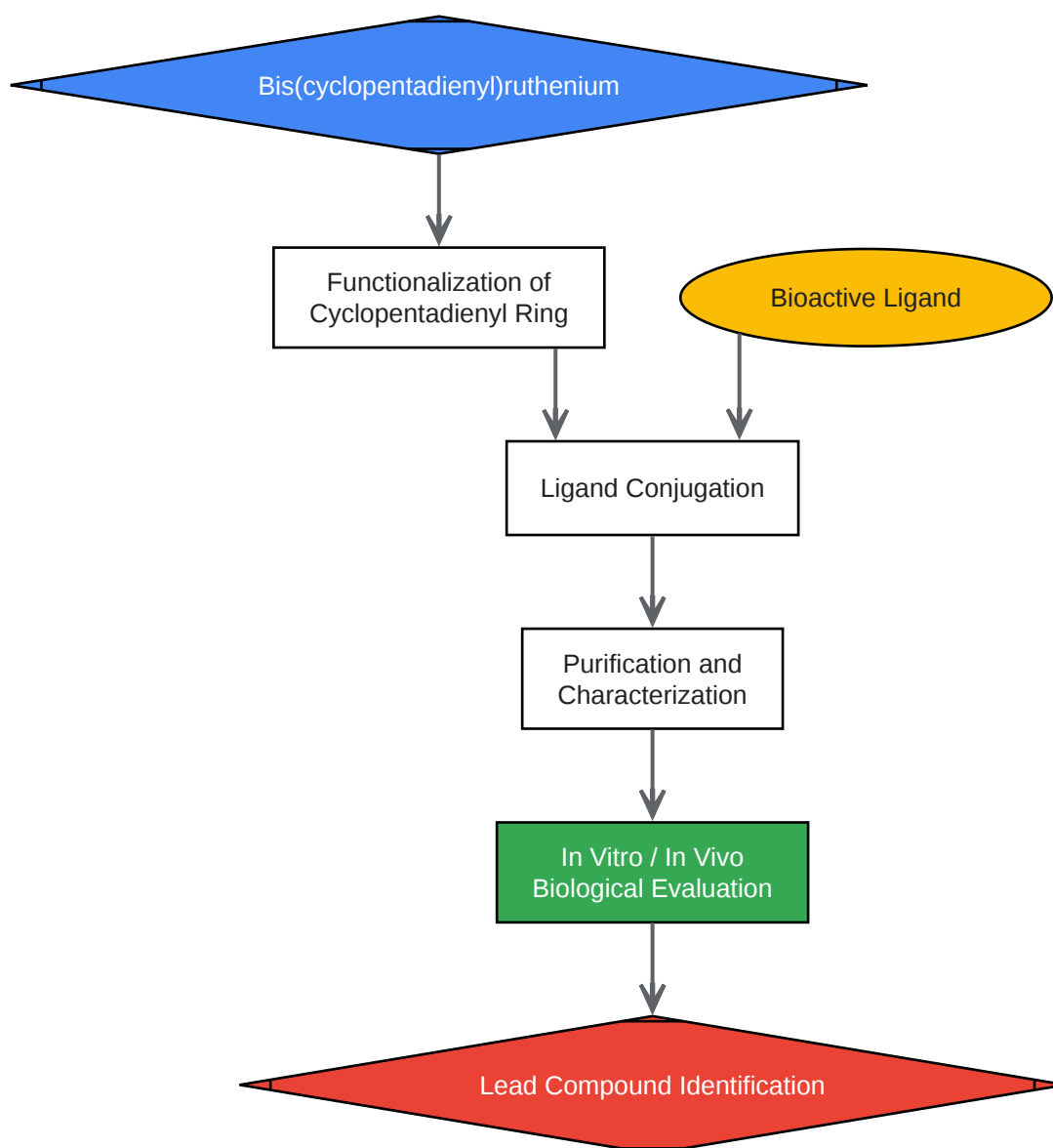
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Caption: Proposed anticancer mechanism of a ruthenocene derivative.

Bioorganometallic Chemistry

The derivatization of the cyclopentadienyl rings of ruthenocene allows for the attachment of various bioactive ligands. This modularity enables the development of targeted drug delivery systems and multifunctional therapeutic agents.

The following diagram illustrates a generalized workflow for the synthesis of a functionalized ruthenocene derivative for biological evaluation.



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Caption: General workflow for developing ruthenocene-based therapeutics.

Safety and Handling

Bis(cyclopentadienyl)ruthenium should be handled in a well-ventilated fume hood.

Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn. For detailed safety information, please refer to the Safety Data Sheet (SDS) provided by the supplier.

Conclusion

Bis(cyclopentadienyl)ruthenium is a versatile organometallic compound with significant potential in various scientific and industrial fields. Its unique chemical and electrochemical properties, coupled with its relative stability, make it a valuable building block in materials science and an exciting platform for the development of novel therapeutics, particularly in the area of anticancer drug design. Further research into the biological activity and mechanisms of action of ruthenocene derivatives is warranted to fully realize their therapeutic potential.

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